

An In-depth Technical Guide to H-Asp-Ala-OH

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Compound of Interest

Compound Name: *H-Asp-Ala-OH*

Cat. No.: *B079804*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the dipeptide **H-Asp-Ala-OH**, also known as L-Aspartyl-L-Alanine. Comprised of the amino acids aspartic acid and alanine, this molecule serves as a fundamental building block in peptide synthesis and various biochemical applications. Its structure and properties are of significant interest in fields ranging from biochemistry to pharmaceutical development.^[1]

Quantitative Data Summary

The physicochemical properties of **H-Asp-Ala-OH** are summarized in the table below, providing a clear reference for researchers.

| Parameter | Value |
|-------------------|---|
| Molecular Formula | C7H12N2O5 ^{[1][2][3][4][5]} |
| Molecular Weight | 204.18 g/mol ^{[1][2][3][4][6]} |
| CAS Number | 13433-02-8 ^{[2][4]} |
| IUPAC Name | (3S)-3-amino-4-[[[(1S)-1-carboxyethyl]amino]-4-oxobutanoic acid |

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of dipeptides such as **H-Asp-Ala-OH** are typically developed as part of specific research objectives and are often proprietary or published in specialized scientific literature. However, general methodologies for peptide synthesis are well-established.

Solid-Phase Peptide Synthesis (SPPS): A common method for synthesizing peptides like **H-Asp-Ala-OH** involves attaching the C-terminal amino acid (Alanine) to a solid resin support. The protecting group on the amino group of the resin-bound alanine is then removed, and the next amino acid (Aspartic acid), with its amino group protected, is activated and coupled to the free amino group. This cycle of deprotection and coupling is repeated until the desired peptide sequence is achieved. Finally, the peptide is cleaved from the resin and all protecting groups are removed.

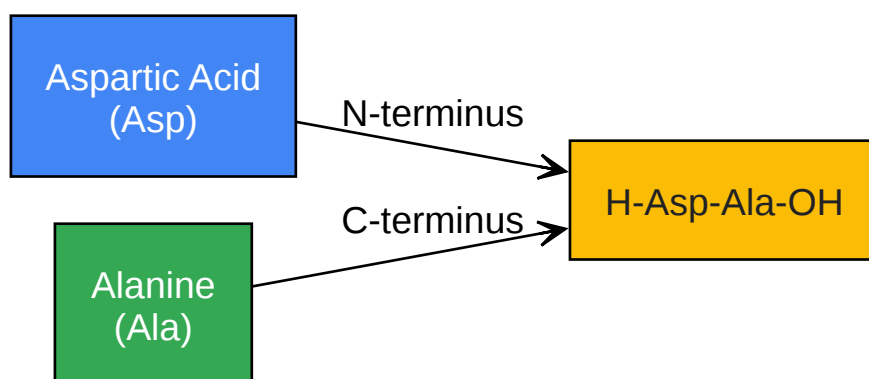
Solution-Phase Synthesis: Alternatively, **H-Asp-Ala-OH** can be synthesized in solution. This involves the reaction of protected aspartic acid and alanine derivatives in a suitable solvent, followed by deprotection steps to yield the final dipeptide.

Analysis and Characterization:

- **Mass Spectrometry:** To confirm the molecular weight of the synthesized peptide.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** To determine the structure and purity of the dipeptide.
- **High-Performance Liquid Chromatography (HPLC):** To assess the purity of the final product.

Logical Relationships and Structure

The following diagram illustrates the fundamental composition of **H-Asp-Ala-OH** from its constituent amino acids.



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- To cite this document: BenchChem. [An In-depth Technical Guide to H-Asp-Ala-OH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b079804#h-asp-ala-oh-molecular-weight-and-formula\]](https://www.benchchem.com/product/b079804#h-asp-ala-oh-molecular-weight-and-formula)

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